

Commercial Suppliers and Technical Applications of 1,4-Bis(diphenylphosphino)butane (dppb)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Bis(diphenylphosphino)butane

Cat. No.: B1266417

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Bis(diphenylphosphino)butane, commonly abbreviated as dppb, is a bidentate phosphine ligand of significant importance in organometallic chemistry and catalysis. Its molecular structure, featuring a flexible four-carbon backbone connecting two diphenylphosphine groups, allows it to form stable chelate complexes with various transition metals, particularly palladium. This property makes dppb a crucial component in a wide array of catalytic cross-coupling reactions, which are fundamental transformations in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides a comprehensive overview of the commercial availability of dppb, a detailed experimental protocol for a representative catalytic application, and a visualization of its role in the catalytic cycle.

Commercial Availability of 1,4-Bis(diphenylphosphino)butane

A variety of chemical suppliers offer **1,4-Bis(diphenylphosphino)butane**, with purities and quantities suitable for both research and development as well as larger-scale manufacturing. The following table summarizes the offerings from several prominent suppliers. Pricing information is subject to change and should be verified on the respective company's website.

Supplier	Product Name/Number	Purity	Available Quantities
Sigma-Aldrich	1,4-Bis(diphenylphosphino)butane	98%	5 g, 25 g
Thermo Scientific Chemicals (Alfa Aesar)	1,4-Bis(diphenylphosphino)butane	97%	5 g, 25 g
Strem Chemicals	1,4-Bis(diphenylphosphino)butane, 98% DPPB	98%	2 g, 10 g, 50 g
Chemsavers, Inc.	1,4-Bis(diphenylphosphino)butane, 98%	98%	25 g
Santa Cruz Biotechnology	1,4-Bis(diphenylphosphino)butane	≥98%	Inquire
Ereztech	1,4-Bis(diphenylphosphino)butane	98%+	Inquire

Application in Catalysis: The Negishi Cross-Coupling Reaction

1,4-Bis(diphenylphosphino)butane is a versatile ligand for palladium-catalyzed cross-coupling reactions, including Suzuki-Miyaura, Stille, Sonogashira, and Negishi couplings. The dppb ligand enhances the stability and activity of the palladium catalyst, facilitating the key steps of the catalytic cycle. The palladium complex bearing the dppb ligand, Dichloro[**1,4-bis(diphenylphosphino)butane**]palladium(II) or PdCl₂(dppb), is a commercially available precatalyst often used in these transformations.^{[1][2]}

Experimental Protocol: Negishi Cross-Coupling

The following is a representative experimental procedure for a Negishi cross-coupling reaction, a powerful carbon-carbon bond-forming reaction that couples an organozinc compound with an organic halide.[3]

Reaction: Formation of an Aryl-Aryl Bond

Materials:

- Aryl bromide (1.0 eq)
- Organozinc reagent (e.g., arylzinc chloride, 1.2 eq)
- Dichloro[**1,4-bis(diphenylphosphino)butane**]palladium(II) [PdCl₂(dppb)] (0.02 - 0.05 eq)
- Anhydrous tetrahydrofuran (THF)
- Apparatus for inert atmosphere (e.g., Schlenk line or glovebox)

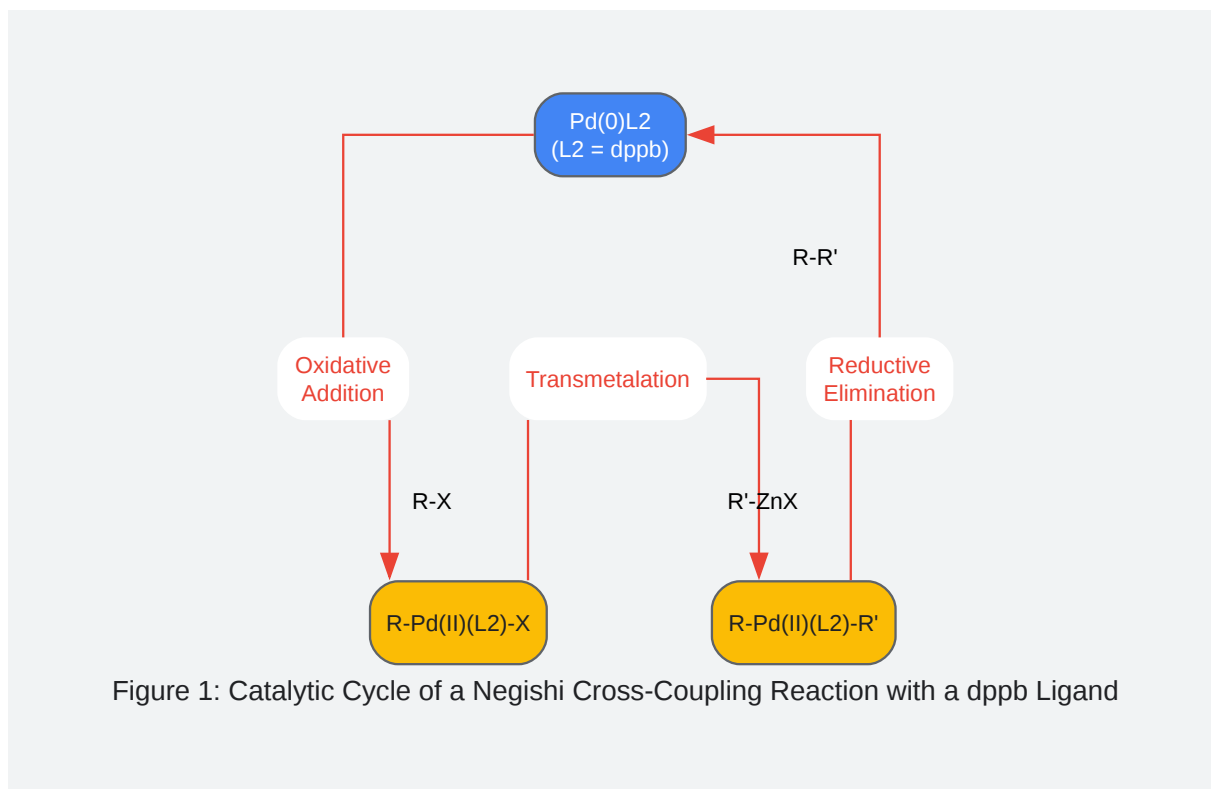
Procedure:

- Preparation of the Reaction Vessel: An oven-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser is placed under an inert atmosphere of nitrogen or argon.
- Addition of Reagents: To the flask are added the aryl bromide (1.0 eq) and the palladium catalyst, Dichloro[**1,4-bis(diphenylphosphino)butane**]palladium(II) (0.02 - 0.05 eq).
- Solvent Addition: Anhydrous THF is added to dissolve the solids. The mixture is stirred at room temperature.
- Addition of the Organozinc Reagent: The organozinc reagent (1.2 eq), as a solution in THF, is added dropwise to the reaction mixture at room temperature.
- Reaction: The reaction mixture is heated to reflux (approximately 65 °C) and stirred for 12-24 hours, or until the reaction is complete as monitored by an appropriate technique (e.g., TLC, GC-MS, or LC-MS).
- Workup:

- The reaction mixture is cooled to room temperature and quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- The aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4), and filtered.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by flash column chromatography on silica gel to afford the desired biaryl product.

Catalytic Cycle and the Role of dppb

The catalytic cycle of a palladium-catalyzed cross-coupling reaction, such as the Negishi coupling, involves three main steps: oxidative addition, transmetalation, and reductive elimination. The bidentate dppb ligand plays a crucial role in stabilizing the palladium center and promoting these elementary steps.



[Click to download full resolution via product page](#)

Figure 1: Catalytic Cycle of a Negishi Cross-Coupling Reaction with a dppb Ligand

Explanation of the Catalytic Cycle:

- **Oxidative Addition:** The active Pd(0) catalyst, coordinated to the dppb ligand, reacts with the organic halide (R-X) in an oxidative addition step. This forms a Pd(II) intermediate where both the organic group (R) and the halide (X) are bonded to the palladium center. The electron-donating nature of the dppb ligand facilitates this step.
- **Transmetalation:** The organozinc reagent (R'-ZnX) then undergoes transmetalation with the Pd(II) complex. The organic group from the organozinc reagent (R') replaces the halide on the palladium center, forming a diorganopalladium(II) intermediate.
- **Reductive Elimination:** The final step is reductive elimination, where the two organic groups (R and R') are coupled together to form the new carbon-carbon bond (R-R'). This step

regenerates the Pd(0) catalyst, which can then re-enter the catalytic cycle. The steric bulk and bite angle of the dppb ligand are crucial in promoting this final, product-forming step.

Conclusion

1,4-Bis(diphenylphosphino)butane is an indispensable ligand in modern synthetic organic chemistry, particularly for palladium-catalyzed cross-coupling reactions. Its commercial availability from a range of suppliers makes it readily accessible for researchers and drug development professionals. A thorough understanding of its role in the catalytic cycle and the availability of robust experimental protocols are essential for its effective application in the synthesis of complex organic molecules. The information provided in this guide serves as a valuable resource for scientists leveraging the power of dppb in their synthetic endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. strem.com [strem.com]
- 3. Negishi Coupling | NROChemistry [nrochemistry.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Applications of 1,4-Bis(diphenylphosphino)butane (dppb)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266417#commercial-suppliers-of-1-4-bis-diphenylphosphino-butane\]](https://www.benchchem.com/product/b1266417#commercial-suppliers-of-1-4-bis-diphenylphosphino-butane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com